Mono-2-Ethylhexyl Phosphate (H2MEHP): Comprehensive Physicochemical Profiling and Application Workflows

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Compound of Interest

Compound Name:	*2-Ethylhexyl phosphate (mixed isomers)*
CAS No.:	*12645-31-7*
Cat. No.:	*B081586*

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Executive Summary

Mono-2-ethylhexyl phosphate (CAS 1070-03-7), frequently abbreviated as H2MEHP to distinguish it from its phthalate counterpart, is a highly versatile organophosphorus compound. As a dibasic acid, it possesses two ionizable protons, giving it distinct coordination chemistry compared to the more ubiquitous monobasic extractant, bis(2-ethylhexyl) phosphoric acid (D2EHPA). In my experience as an application scientist, H2MEHP is a critical reagent in hydrometallurgy, acting as a potent acidic extractant for multivalent metal cations, as well as a high-performance surface-active agent (hydrotrope and penetrant) in industrial formulations[1]. This whitepaper synthesizes the physical properties, thermodynamic behavior, and field-proven experimental protocols for utilizing H2MEHP.

Molecular Identity and Physicochemical Properties

H2MEHP is characterized by a hydrophobic 2-ethylhexyl tail and a highly polar, dibasic phosphate headgroup. This amphiphilic structure dictates its physical behavior, including its

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tendency to partition at liquid-liquid interfaces and form lipophilic complexes with metal ions.

Below is a consolidated summary of its core physicochemical properties:

Property	Value	Test Condition / Note
Chemical Name	2-Ethylhexyl dihydrogen phosphate	Also known as Mono(2-ethylhexyl) phosphate[1][2]
CAS Number	1070-03-7	Validated Registry Number[2]
Molecular Formula	C8H19O4P	-[2]
Molecular Weight	210.21 g/mol	-[2]
Physical State	Viscous Liquid	Often presents as a brown or colorless liquid[3]
Density	1.127 ± 0.06 g/cm³	Predicted at 25 °C[2][3]
Boiling Point	321.8 °C	At 760 mmHg[2][4]
Flash Point	130 °C	Combustible liquid[2][3]
pKa	1.93 ± 0.10	Predicted first dissociation constant[2][3]
LogP	2.65	Measured at 25 °C and pH 4-9[3]
Surface Tension	30.4 mN/m	Measured at 1 g/L and 20 °C[3]

Thermodynamic and Mechanistic Behavior

Acid Dissociation and Interfacial Activity

Because H2MEHP is a dibasic acid, its first dissociation constant is relatively strong (pKa ~1.93)[3], while the second proton dissociates at a higher pH. This allows H2MEHP to form diverse stoichiometric complexes with highly charged metal ions. Its LogP of 2.65 and surface tension of 30.4 mN/m indicate strong surfactant properties[3]. In biphasic systems, H2MEHP

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heavily populates the liquid-liquid boundary layer, making the extraction kinetics highly dependent on interfacial area rather than bulk phase diffusion.

Ion-Exchange Mechanism in Solvent Extraction

When extracting multivalent cations like U(IV) or Cr(III), H2MEHP operates via an interfacial ion-exchange mechanism. For example, the extraction of U(IV) from phosphoric acid using H2MEHP in kerosene yields extracted species of the type UH8n−4X4n[5]. Because the reaction releases protons into the aqueous phase, the extraction efficiency is highly dependent on the aqueous feed's pH.

To overcome the steric hindrance and hydration spheres of certain metals, neutral organophosphorus synergists like trioctyl phosphine oxide (TOPO) or dibutyl butyl phosphonate (DBBP) are often added. These synergists displace water molecules from the complex, forming highly lipophilic adducts (e.g., UH8n−4X4n·TOPO) that partition rapidly into the organic phase[5].

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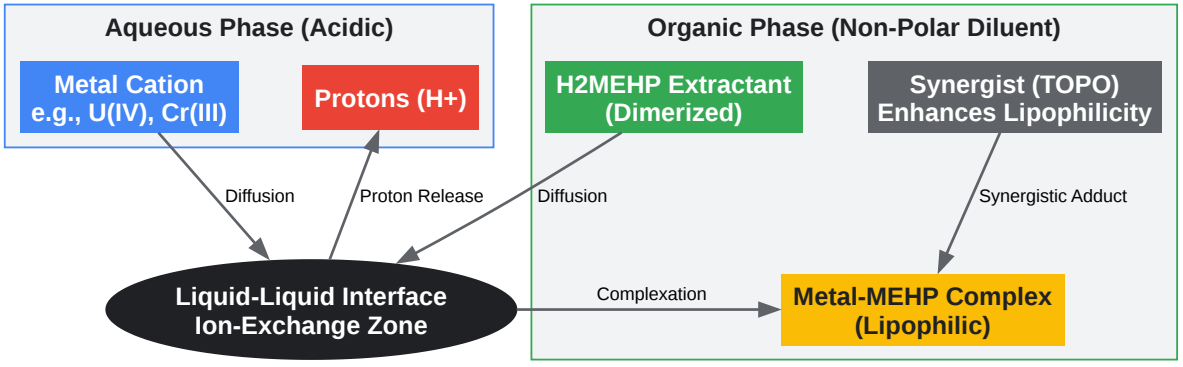

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Interfacial ion-exchange mechanism of metal extraction by H2MEHP and synergistic agents.

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Field-Proven Experimental Methodologies

Protocol 1: Liquid-Liquid Solvent Extraction of Multivalent Cations

This protocol is designed as a self-validating system. By strictly controlling the pH and measuring the metal concentration in the aqueous raffinate, any loss to third-phase formation (emulsions) is immediately flagged by a mass balance deficit.

Step 1: Organic Phase Preparation

- Action: Dissolve H2MEHP in an apolar aliphatic diluent (e.g., kerosene or n-hexane) to achieve a 0.1 M concentration. If using a synergist, add 0.05 M TOPO.
- Causality: Apolar diluents suppress the formation of stable micelles, which is a common failure mode given H2MEHP's strong surfactant properties[1]. TOPO is added to increase the lipophilicity of the extracted complex[5].

Step 2: Aqueous Feed Adjustment

- Action: Adjust the aqueous metal solution (e.g., Cr(III) in HCl) to an optimal acidic range of 5×10−3 to 0.1 M H+ [6].
- Causality: Because extraction releases protons, an overly acidic feed will drive the equilibrium backward (stripping). Maintaining mild acidity ensures up to 90% forward extraction efficiency for Cr(III)[6].

Step 3: Phase Contacting

- Action: Combine equal volumes (A/O ratio = 1:1) of the aqueous and organic phases in a separatory funnel or jacketed reactor. Mix under high shear for 15–30 minutes at a controlled temperature (e.g., 25 °C).
- Causality: High shear maximizes the interfacial surface area, overcoming the diffusion-limited kinetics at the boundary layer.

Step 4: Phase Separation & Analysis

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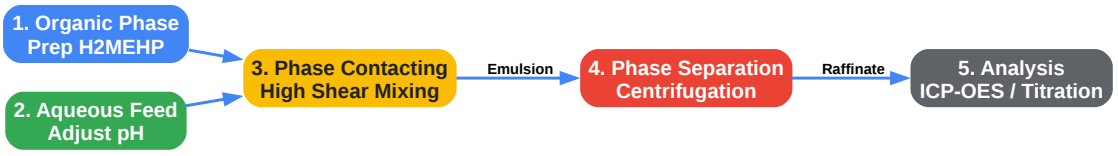
- Action: Centrifuge the mixture at 3000 RPM for 5 minutes to break any micro-emulsions. Separate the phases and analyze the aqueous raffinate via ICP-OES.
- Causality: Centrifugation guarantees a sharp phase boundary. Analyzing the raffinate (rather than the organic phase) prevents matrix interference in the ICP-OES plasma and provides a reliable mass balance.



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Experimental workflow for liquid-liquid solvent extraction using H2MEHP.

Protocol 2: Analytical Validation (Acid-Base Titration)

Because commercial H2MEHP often contains trace amounts of D2EHPA or unreacted phosphoric acid, validating the active concentration is critical.

- Solvent Selection: Dissolve 0.5 g of the H2MEHP sample in 50 mL of a 1:1 ethanol/water mixture. Causality: The LogP of 2.65[3] makes H2MEHP insoluble in pure water; ethanol ensures a homogenous single phase for titration.
- Titration: Titrate with standardized 0.1 M NaOH using a potentiometric autotitrator.
- Data Interpretation: As a dibasic acid, pure H2MEHP will exhibit two distinct equivalence points. The presence of a single, strong equivalence point indicates contamination with monobasic D2EHPA, allowing the researcher to mathematically deconvolute the mixture's purity.

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Conclusion

Mono-2-ethylhexyl phosphate (H2MEHP) is a structurally dynamic molecule whose dibasic nature and high surface activity make it a superior choice for specific hydrometallurgical and surfactant applications. By understanding its fundamental physicochemical properties—such as its pKa, LogP, and interfacial complexation mechanics—scientists can rationally design highly efficient, self-validating extraction workflows that outcompete standard monobasic extractants.

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